

Application of Precursors for the Synthesis of Advanced Bioceramic Materials

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Compound of Interest

Compound Name: *Benzyl allyl(2-hydroxyethyl)carbamate*

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Abstract

Bioceramics are a cornerstone of modern biomedical engineering, pivotal in applications ranging from bone regeneration to advanced drug delivery systems. The ultimate performance of a bioceramic is not merely a consequence of its bulk composition but is intricately dictated by its micro- and nanoscale features, such as crystallinity, phase purity, particle morphology, and porosity. These characteristics are, in turn, fundamentally controlled by the initial chemical precursors and the synthesis route employed. This guide provides an in-depth exploration of the selection and application of precursors for synthesizing two exemplary bioceramics: mesoporous bioactive glass (BG) via a sol-gel route and nanocrystalline hydroxyapatite (HAp) through a hydrothermal method. We offer detailed, validated protocols, explain the causal relationships behind experimental choices, and outline critical characterization techniques to ensure the synthesis of high-quality, application-specific bioceramic materials.

The Critical Role of Precursors in Bioceramic Synthesis

Bioceramics can be broadly classified based on their interaction with physiological environments into three categories: bioinert, bioactive, and bioresorbable materials.[1][2]

- Bioinert ceramics, such as zirconia (ZrO_2) and alumina (Al_2O_3), are designed for minimal interaction with surrounding tissues and are valued for their exceptional mechanical strength and stability, making them suitable for high load-bearing applications like dental implants and femoral heads for hip replacements.[3][4][5]
- Bioactive ceramics, like hydroxyapatite (HAp) and certain bioactive glasses, are capable of forming a direct chemical bond with bone tissue, a property known as osteoconductivity.[6][7]
- Bioresorbable ceramics, including β -tricalcium phosphate (β -TCP), are designed to degrade over time while being replaced by newly forming host tissue.[2]

The journey from simple chemical compounds to a functional bioceramic implant is a tale of controlled chemical transformation. The choice of precursor—the starting molecular or ionic compound—is the most critical decision in this process. It directly influences the reaction pathway, kinetics, and the ultimate physicochemical properties of the synthesized material.[8][9] For instance, metal alkoxides used in sol-gel synthesis offer high purity and atomic-level mixing, leading to homogenous glasses, whereas inorganic salts in precipitation or hydrothermal methods can be more cost-effective and allow for scalable production of crystalline ceramics.[10][11] Understanding the interplay between precursor chemistry and synthesis conditions is paramount to tailoring bioceramics for specific, demanding biomedical applications.

Precursor Selection: A Strategic Choice

The selection of precursors is a strategic decision based on the desired final product and synthesis method. The chemical nature of the precursor dictates its reactivity, the byproducts generated, and the conditions required for conversion.

Precursor Type	Examples	Typical Synthesis Route	Key Advantages	Key Considerations
Alkoxides	Tetraethyl orthosilicate (TEOS), Triethyl phosphate (TEP)	Sol-Gel	High purity, atomic-level mixing, excellent homogeneity, control over porosity.[12]	Higher cost, sensitivity to moisture, often requires organic solvents.[12]
Inorganic Salts (Nitrates, Chlorides)	Calcium nitrate tetrahydrate ($\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$), Zirconyl chloride (ZrOCl_2)	Hydrothermal, Co-Precipitation, Combustion	Lower cost, high reactivity, water-based systems are common.[8][13]	Potential for anion contamination (e.g., Cl^- , NO_3^-) requiring thorough washing and calcination.
Inorganic Salts (Phosphates)	Diammonium hydrogen phosphate $((\text{NH}_4)_2\text{HPO}_4)$, Monocalcium phosphate monohydrate (MCPM)	Hydrothermal, Co-Precipitation, Cement Setting	Direct source of phosphate, pH buffering capacity.[13][14]	Solubility is highly pH-dependent, influencing reaction kinetics.[14]
Natural Sources	Crab shells (source of CaCO_3), Eggshells	Calcination followed by synthesis	Sustainable, inexpensive, may introduce beneficial trace elements.	Variable purity, requires extensive pre-processing and characterization.[15]

Synthesis Protocols: From Precursor to Product

The following protocols provide step-by-step methodologies for synthesizing two distinct types of bioceramics, highlighting the critical role of precursor handling and reaction control.

Protocol 3.1: Sol-Gel Synthesis of Mesoporous Bioactive Glass (BG) for Drug Delivery

This protocol details the synthesis of a mesoporous bioactive glass (e.g., 58S composition: 58% SiO₂, 38% CaO, 4% P₂O₅ mol%) designed to have a high surface area, making it an excellent candidate for loading and releasing therapeutic agents like antibiotics or growth factors.[\[16\]](#)[\[17\]](#)[\[18\]](#) The use of alkoxide precursors allows for the formation of a highly pure and homogenous glass network.[\[10\]](#)

Rationale: The sol-gel process involves the hydrolysis and condensation of molecular precursors (sol formation) to form a continuous three-dimensional network (gel formation).[\[10\]](#) We use Tetraethyl orthosilicate (TEOS) and Triethyl phosphate (TEP) as sources for the glass network formers (SiO₂ and P₂O₅) and calcium nitrate as the network modifier (CaO). An acidic catalyst (HNO₃) is used to promote hydrolysis while controlling the condensation rate to ensure a uniform gel.[\[12\]](#)[\[19\]](#)

Materials and Equipment:

- Tetraethyl orthosilicate (TEOS, Si(OC₂H₅)₄)
- Triethyl phosphate (TEP, (C₂H₅O)₃PO)
- Calcium nitrate tetrahydrate (Ca(NO₃)₂·4H₂O)
- Nitric acid (HNO₃, 2M solution)
- Deionized water
- Ethanol (200 proof)
- Magnetic stirrer with hotplate, beakers, graduated cylinders
- Drying oven, Muffle furnace

Step-by-Step Methodology:

- **Hydrolysis of TEOS:** In a 500 mL beaker, add 100 mL of deionized water and 50 mL of ethanol. Acidify the solution to pH ~2 with 2M nitric acid. Place the beaker on a magnetic stirrer and, while stirring vigorously, slowly add the required amount of TEOS. (e.g., for a 58S composition, ~25.6 g). Stir for at least 60 minutes to ensure complete hydrolysis. The solution should become clear.
- **Addition of Phosphorus Precursor:** While continuing to stir, add the TEP precursor dropwise (e.g., ~2.2 g). Allow the solution to mix for another 30-40 minutes.
- **Addition of Calcium Precursor:** Dissolve the calcium nitrate tetrahydrate (e.g., ~17.5 g) in a minimal amount of deionized water and add it slowly to the main solution. A transparent sol should be maintained.
- **Gelation:** Cover the beaker with parafilm, poke a few small holes for solvent evaporation, and leave the solution stirring at room temperature. Gelation times can vary from 12 to over 100 hours depending on conditions.^[18] The process is complete when the gel is rigid and does not flow when the beaker is tilted.
- **Aging:** Age the wet gel at 60 °C for 72 hours in a sealed container to strengthen the silica network through further condensation reactions.
- **Drying:** Dry the aged gel in an oven at 120 °C for 48 hours to remove water and alcohol from the pores. This step must be done slowly to avoid cracking.
- **Calcination:** Transfer the dried gel to a crucible and place it in a muffle furnace. Heat the sample at a slow ramp rate (e.g., 2 °C/min) to 600-700 °C and hold for 3-5 hours. This step removes residual nitrates and organic groups and stabilizes the glass structure.^[10] The final product is a white powder or monolith of mesoporous bioactive glass.

Protocol 3.2: Hydrothermal Synthesis of Nanocrystalline Hydroxyapatite (HAp)

This protocol describes a hydrothermal method to synthesize phase-pure, crystalline hydroxyapatite ($\text{Ca}_{10}(\text{PO}_4)_6(\text{OH})_2$) nanoparticles with a morphology that mimics natural bone mineral.^[20]

Rationale: The hydrothermal technique utilizes high temperature and pressure in an aqueous solution to increase the solubility of reactants and promote the crystallization of the desired product.^[13] This method is advantageous for producing highly crystalline HAp without the need for a high-temperature post-synthesis calcination step, which can lead to unwanted grain growth.^{[11][21]} We use calcium nitrate and diammonium hydrogen phosphate as calcium and phosphate precursors, respectively. The pH is strictly controlled with ammonium hydroxide, as it is a critical parameter for obtaining stoichiometric HAp.^{[22][23]}

Materials and Equipment:

- Calcium nitrate tetrahydrate ($\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$)
- Diammonium hydrogen phosphate ($(\text{NH}_4)_2\text{HPO}_4$)
- Ammonium hydroxide (NH_4OH) solution
- Deionized water
- pH meter
- Magnetic stirrer, beakers
- Teflon-lined stainless-steel hydrothermal autoclave
- Drying oven

Step-by-Step Methodology:

- Prepare Precursor Solutions:
 - Prepare a 0.5 M calcium nitrate solution by dissolving the appropriate amount of $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ in deionized water.
 - Prepare a 0.3 M diammonium hydrogen phosphate solution by dissolving $(\text{NH}_4)_2\text{HPO}_4$ in deionized water. The Ca/P molar ratio of the mixed solutions should be maintained at 1.67.^[22]

- **Precipitation:** Place the calcium nitrate solution in a beaker on a magnetic stirrer. Slowly add the diammonium hydrogen phosphate solution dropwise to the calcium nitrate solution under vigorous stirring. A white precipitate will form immediately.
- **pH Adjustment:** During the addition of the phosphate solution, continuously monitor the pH. Use ammonium hydroxide solution to adjust and maintain the pH of the suspension between 10 and 11. This is crucial for the formation of stoichiometric hydroxyapatite.[22]
- **Hydrothermal Treatment:** Transfer the resulting milky suspension into a Teflon-lined hydrothermal autoclave. Seal the autoclave tightly.
- **Heating:** Place the autoclave in an oven preheated to a temperature between 120 °C and 200 °C. Allow the reaction to proceed for 12-24 hours.[21] The elevated temperature and pressure will facilitate the dissolution of the amorphous precipitate and recrystallization into crystalline HAp nanorods.
- **Cooling and Washing:** After the reaction, allow the autoclave to cool down to room temperature naturally. Open the autoclave, collect the white HAp precipitate by centrifugation or filtration. Wash the product repeatedly with deionized water until the pH of the supernatant is neutral. This removes any unreacted ions.
- **Drying:** Dry the final HAp powder in an oven at 80-100 °C overnight. The result is a fine, white powder of nanocrystalline hydroxyapatite.

Essential Characterization of Precursors and Bioceramics

Validation of the synthesis process is critical. A suite of analytical techniques should be employed to confirm the identity, purity, and morphology of the synthesized materials, ensuring they meet the requirements for their intended application.[1][24] This aligns with international standards such as ISO 10993-18 for the chemical characterization of medical device materials. [25][26]

Technique	Purpose for Bioceramic Analysis	Sample Result Interpretation
X-Ray Diffraction (XRD)	To determine the phase composition and crystallinity. [27]	For Bioactive Glass: A broad "hump" centered around 20-35° 2θ indicates an amorphous structure.[19] For Hydroxyapatite: Sharp diffraction peaks corresponding to the JCPDS standard for HAp (e.g., JCPDS 09-0432) confirm a crystalline, phase-pure product.[15]
Fourier-Transform Infrared Spectroscopy (FTIR)	To identify the chemical functional groups present in the material.[28]	For Bioactive Glass: Broad peaks for Si-O-Si rocking (~470 cm ⁻¹) and stretching (~1080 cm ⁻¹) dominate the spectrum. For Hydroxyapatite: Characteristic vibrational modes for phosphate (PO ₄ ³⁻ , ~560, 603, 1030 cm ⁻¹) and hydroxyl (OH ⁻ , ~630, 3570 cm ⁻¹) groups should be present.[15]
Scanning Electron Microscopy (SEM)	To visualize the surface morphology, particle size, and shape of the synthesized powder.[29]	Provides direct visual evidence of the material's microstructure, such as the spherical nature of sol-gel particles or the nanorod/needle-like morphology of hydrothermally synthesized HAp.
Energy Dispersive X-ray Spectroscopy (EDS/EDX)	To determine the elemental composition and calculate atomic ratios (e.g., Ca/P).	Used in conjunction with SEM, EDX confirms the presence of expected elements (Ca, P, Si, O) and allows for a semi-

quantitative assessment of the Ca/P ratio in HAp, which should be close to the theoretical 1.67.[15]

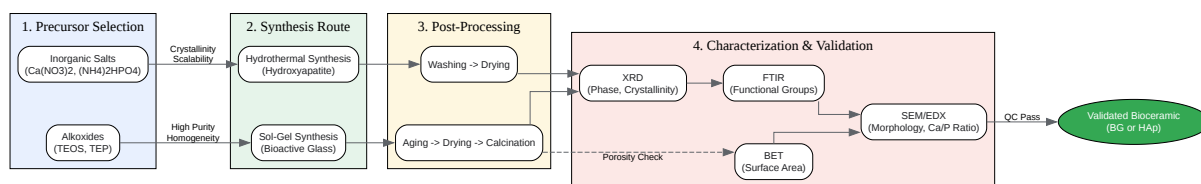
Brunauer-Emmett-Teller (BET) Analysis

To measure the specific surface area and pore size distribution.

Crucial for mesoporous materials like the synthesized BG. High surface area (>100 m²/g) and a narrow pore size distribution (2-50 nm) confirm its suitability for drug loading applications.[30]

Visualizing the Synthesis and Characterization Workflow

The following diagram illustrates the logical flow from precursor selection to the final, validated bioceramic product, emphasizing key decision and quality control points.



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Caption: Workflow from precursor selection to validated bioceramic product.

Troubleshooting Common Synthesis Issues

Problem	Probable Cause(s)	Recommended Solution(s)
Cracked Bioactive Glass Gel	Drying rate is too fast, causing differential shrinkage and stress.	Decrease the drying temperature and/or partially cover the container to slow solvent evaporation. Use a solvent exchange step with a lower surface tension solvent before drying.
HAp has low crystallinity or impure phases (e.g., β -TCP)	Incorrect pH during precipitation (too low). Insufficient hydrothermal temperature or time. Incorrect Ca/P ratio.	Strictly maintain pH > 10 during synthesis. Increase hydrothermal temperature (e.g., to 180°C) or duration (e.g., to 24h). Re-verify precursor calculations and measurements to ensure Ca/P = 1.67.
Large, agglomerated particles in final powder	Insufficient stirring during precipitation. High concentration of precursors. Inadequate washing leading to salt-induced agglomeration during drying.	Increase stirring speed. Use more dilute precursor solutions. Ensure thorough washing of the precipitate with deionized water before drying.
Bioactive glass crystallizes during calcination	Calcination temperature is too high or held for too long, exceeding the glass transition temperature.	Determine the crystallization temperature using Differential Thermal Analysis (DTA) or Thermogravimetric Analysis (TGA) and set the calcination temperature well below it (typically $\leq 700^\circ\text{C}$).

Applications and Future Perspectives

The materials synthesized via the protocols above are not end-points but starting points for creating advanced biomedical devices.

- **Drug Delivery:** The mesoporous bioactive glass, with its high surface area and pore volume, is an ideal carrier for localized drug delivery.[31] It can be loaded with antibiotics (e.g., gentamicin) to prevent post-surgical infections or with growth factors to enhance tissue regeneration.[17][32] The degradation of the glass matrix in the physiological environment facilitates a sustained release of both the therapeutic agent and bioactive ions (Ca, Si) that stimulate bone cells.[7][16]
- **Bone Regeneration:** The nanocrystalline hydroxyapatite closely mimics the mineral component of bone and exhibits excellent osteoconductivity.[6][20] It can be used as a powder to fill bone defects, formulated into a self-setting bone cement, or combined with polymers to create 3D-printed scaffolds for tissue engineering applications.[14][33]

The field continues to evolve, with research focusing on ion-doped bioceramics (e.g., adding strontium for anti-osteoporotic effects or silver for antibacterial properties) and creating hybrid organic-inorganic materials that combine the bioactivity of ceramics with the toughness and flexibility of polymers.[20] The foundational understanding of how to select and utilize precursors remains the key to unlocking these future innovations.

References

- Mesoporous bioactive glasses: structure characteristics, drug/growth factor delivery and bone regeneration application. (n.d.). National Center for Biotechnology Information. Retrieved February 19, 2026, from [\[Link\]](#)
- Current Development in Biomaterials—Hydroxyapatite and Bioglass for Applications in Biomedical Field: A Review. (2022, November 16). National Center for Biotechnology Information. Retrieved February 19, 2026, from [\[Link\]](#)
- Wu, C., Chang, J., & Xiao, Y. (n.d.). Mesoporous bioactive glasses as drug delivery and bone tissue regeneration platforms. SciSpace. Retrieved February 19, 2026, from [\[Link\]](#)
- Mesoporous Bioactive Glasses: Effective Biocompatible Materials for Drug Delivery and Tissue Engineering. (n.d.). Bentham Science. Retrieved February 19, 2026, from [\[Link\]](#)
- Progress in Synthesis and Applications of Zirconia. (n.d.). Semantic Scholar. Retrieved February 19, 2026, from [\[Link\]](#)

- Kay, J. F. (1994). Development of ASTM Standards for Bioceramics. ASTM International. Retrieved February 19, 2026, from [\[Link\]](#)
- Thakare, V. (2012). Progress in Synthesis and Applications of Zirconia. International Journal of Engineering Research and Development. Retrieved February 19, 2026, from [\[Link\]](#)
- Effectiveness of Mesoporous Bioglass in Drug Delivery. (2022, June 27). CORE Scholar. Retrieved February 19, 2026, from [\[Link\]](#)
- Synthesis of Bioactive Glass Powder using Sol-Gel Method and Shaping using Plasma Spark Sintering. (n.d.). Biosciences Biotechnology Research Asia. Retrieved February 19, 2026, from [\[Link\]](#)
- Sol-Gel Synthesis and Characterization of a Quaternary Bioglass for Bone Regeneration and Tissue Engineering. (n.d.). National Center for Biotechnology Information. Retrieved February 19, 2026, from [\[Link\]](#)
- Hydrothermal synthesis of hydroxyapatite powders using Response Surface Methodology (RSM). (2021, May 20). National Center for Biotechnology Information. Retrieved February 19, 2026, from [\[Link\]](#)
- Fabrication of Sol-Gel derived New Quaternary Silicate Bioglass S55P4. (2021, August 3). AIP Publishing. Retrieved February 19, 2026, from [\[Link\]](#)
- Sol-Gel Synthesis, in vitro Behavior, and Human Bone Marrow-Derived Mesenchymal Stem Cell Differentiation and Proliferation of Bioactive Glass 58S. (2021, February 28). Iranian Biomedical Journal. Retrieved February 19, 2026, from [\[Link\]](#)
- Sol-Gel Method for Bioactive Glass Synthesis. (2020, May 29). International Multilingual Journal of Science and Technology. Retrieved February 19, 2026, from [\[Link\]](#)
- Hydroxyapatite for Biomedical Applications: A Short Overview. (2021, September 28). MDPI. Retrieved February 19, 2026, from [\[Link\]](#)
- Mesoporous Bioactive Glasses for Drug Delivery and Bone Tissue Regeneration. (n.d.). ResearchGate. Retrieved February 19, 2026, from [\[Link\]](#)

- Preparation of zirconia bioceramics and its application in prosthodontics. (2016). ResearchGate. Retrieved February 19, 2026, from [\[Link\]](#)
- Influence of Precursor Nature on the Properties of Hydroxyapatite–Zirconia Nanocomposites. (2024, January 24). MDPI. Retrieved February 19, 2026, from [\[Link\]](#)
- Development of ASTM Standards for Bioceramics. (n.d.). ASTM International. Retrieved February 19, 2026, from [\[Link\]](#)
- Characterization of Bioceramics for Surgical Implants: Part I – Precursor Qualification. (n.d.). EAG Laboratories. Retrieved February 19, 2026, from [\[Link\]](#)
- Zirconia in Dental and Other Biomedical Applications: An Overview. (2018). International Journal of Medical Research and Health Sciences. Retrieved February 19, 2026, from [\[Link\]](#)
- Bioactive Glass for Biomedical Application: An Overview. (n.d.). ResearchGate. Retrieved February 19, 2026, from [\[Link\]](#)
- Chapter 2: Calcium Phosphate Cements: Structure-related Properties. (2021, August 18). Royal Society of Chemistry. Retrieved February 19, 2026, from [\[Link\]](#)
- Review of Zirconia (ZrO₂) Biomedical Applications: Advanced Manufacturing Techniques and Materials Properties. (2024, April 20). IETA. Retrieved February 19, 2026, from [\[Link\]](#)
- Bioactive glass. (n.d.). Wikipedia. Retrieved February 19, 2026, from [\[Link\]](#)
- Hydrothermal synthesis of hydroxyapatite nanorods using a fruit extract template. (2018). Redalyc. Retrieved February 19, 2026, from [\[Link\]](#)
- Prospective of Calcium Phosphate Cements for Bone Regeneration in Relation to Physicochemical, Mechanical and Biological Properties. (2018, December 31). JSM Central. Retrieved February 19, 2026, from [\[Link\]](#)
- A study of bioactive glass–ceramic's mechanical properties, apatite formation, and medical applications. (2022, August 16). Royal Society of Chemistry. Retrieved February 19, 2026, from [\[Link\]](#)

- A Practical Guide to ISO 10993-14: Materials Characterization. (1998, October 1). MDDI. Retrieved February 19, 2026, from [\[Link\]](#)
- Setting reactions and compressive strengths of calcium phosphate cements. (1991, April). National Center for Biotechnology Information. Retrieved February 19, 2026, from [\[Link\]](#)
- Hydrothermal synthesis and characterization of hydroxyapatite microstructures. (2015). ResearchGate. Retrieved February 19, 2026, from [\[Link\]](#)
- Setting Reaction and Hardening of an Apatitic Calcium Phosphate Cement. (1995, October). National Center for Biotechnology Information. Retrieved February 19, 2026, from [\[Link\]](#)
- Navigating Biocompatibility: An Introduction to ISO 10993 Series of Standards. (2024, April 2). LinkedIn. Retrieved February 19, 2026, from [\[Link\]](#)
- ISO 10993-18: Chemical Characterisation of Medical Device Materials. (n.d.). Test Labs. Retrieved February 19, 2026, from [\[Link\]](#)
- Setting Reactions Involved in Injectable Cements Based on Amorphous Calcium Phosphate. (n.d.). ResearchGate. Retrieved February 19, 2026, from [\[Link\]](#)
- Hydrothermal synthesis of hydroxyapatite. (2006). ResearchGate. Retrieved February 19, 2026, from [\[Link\]](#)
- Scalable Synthesis of Size-Tunable Hydroxyapatite Nanoparticles as Potential Nanofertilizers. (2022, February 18). ACS Publications. Retrieved February 19, 2026, from [\[Link\]](#)
- Microstructural and elemental characterization of novel bioactive glass bioceramic sealer using Fourier transform infrared and X-ray diffraction analysis. (2024, May 6). National Center for Biotechnology Information. Retrieved February 19, 2026, from [\[Link\]](#)
- ISO 10993-18:2005(E). (2005). International Organization for Standardization. Retrieved February 19, 2026, from [\[Link\]](#)
- ISO Standards Associated with Medical Device Biocompatibility Testing | Part 1. (n.d.). LinkedIn. Retrieved February 19, 2026, from [\[Link\]](#)

- FTIR, XRD, and SEM-EDX Characterization of Synthesized B-Type Carbonated Hydroxyapatite (CHAp) Based on Crab Shells. (2024). Journal of Energy, Material, and Instrumentation Technology. Retrieved February 19, 2026, from [\[Link\]](#)
- SEM, FT-IR and XRD characterizations of biocomposites. (2024). ResearchGate. Retrieved February 19, 2026, from [\[Link\]](#)
- Synthesis and Characterization of Bioceramics Reinforced Aluminium Matrix Composites. (2020). GHM. Retrieved February 19, 2026, from [\[Link\]](#)
- International Testing Standards for Ceramics. (n.d.). AMETEK Test. Retrieved February 19, 2026, from [\[Link\]](#)
- Strategies of strengthening mechanical properties in the osteoinductive calcium phosphate bioceramics. (2018, August 1). National Center for Biotechnology Information. Retrieved February 19, 2026, from [\[Link\]](#)
- Advanced Ceramics from Preceramic Polymers Modified at the Nano-Scale. (n.d.). National Center for Biotechnology Information. Retrieved February 19, 2026, from [\[Link\]](#)

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Sources

- 1. eag.com [eag.com]
- 2. researchgate.net [researchgate.net]
- 3. ijerd.com [ijerd.com]
- 4. ijmrhs.com [ijmrhs.com]
- 5. iieta.org [iieta.org]
- 6. mdpi.com [mdpi.com]
- 7. [Bioactive glass - Wikipedia](https://en.wikipedia.org/wiki/Bioactive_glass) [[en.wikipedia.org](https://en.wikipedia.org/wiki/Bioactive_glass)]

- [8. Influence of Precursor Nature on the Properties of Hydroxyapatite–Zirconia Nanocomposites \[mdpi.com\]](#)
- [9. Advanced Ceramics from Pre ceramic Polymers Modified at the Nano-Scale: A Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. imjst.org \[imjst.org\]](#)
- [11. Strategies of strengthening mechanical properties in the osteoinductive calcium phosphate bioceramics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Sol–Gel Synthesis and Characterization of a Quaternary Bioglass for Bone Regeneration and Tissue Engineering - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Hydrothermal synthesis of hydroxyapatite powders using Response Surface Methodology \(RSM\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. jscentral.org \[jscentral.org\]](#)
- [15. jemit.fmipa.unila.ac.id \[jemit.fmipa.unila.ac.id\]](#)
- [16. Mesoporous bioactive glasses: structure characteristics, drug/growth factor delivery and bone regeneration application - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. scispace.com \[scispace.com\]](#)
- [18. ibj.pasteur.ac.ir \[ibj.pasteur.ac.ir\]](#)
- [19. pubs.aip.org \[pubs.aip.org\]](#)
- [20. Current Development in Biomaterials—Hydroxyapatite and Bioglass for Applications in Biomedical Field: A Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. researchgate.net \[researchgate.net\]](#)
- [22. Hydrothermal synthesis of hydroxyapatite nanorods using a fruit extract template \[redalyc.org\]](#)
- [23. researchgate.net \[researchgate.net\]](#)
- [24. mddionline.com \[mddionline.com\]](#)
- [25. ISO 10993-18: Chemical Characterisation of Medical Device Materials | Test Labs \[testlabsuk.com\]](#)
- [26. nhiso.com \[nhiso.com\]](#)
- [27. bibliotekanauki.pl \[bibliotekanauki.pl\]](#)
- [28. Microstructural and elemental characterization of novel bioactive glass bioceramic sealer using Fourier transform infrared and X-ray diffraction analysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [29. researchgate.net \[researchgate.net\]](#)

- [30. benthamdirect.com](https://benthamdirect.com) [benthamdirect.com]
- [31. corescholar.libraries.wright.edu](https://corescholar.libraries.wright.edu) [corescholar.libraries.wright.edu]
- [32. researchgate.net](https://researchgate.net) [researchgate.net]
- [33. books.rsc.org](https://books.rsc.org) [books.rsc.org]
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